

An In-depth Technical Guide to Pseudojervine: Chemical Structure, Properties, and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pseudojervine*

Cat. No.: *B1679820*

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Abstract

Pseudojervine is a naturally occurring steroidal alkaloid found in plants of the *Veratrum* genus. As a glycoside of jervine, it shares structural similarities with other *Veratrum* alkaloids known for their potent biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **pseudojervine**, with a focus on its antifungal and antiplatelet effects. The document details its mechanism of action, presents available quantitative data, and outlines relevant experimental protocols. Visual diagrams of key signaling pathways and experimental workflows are included to facilitate a deeper understanding of this complex natural product.

Chemical Structure and Physicochemical Properties

Pseudojervine is characterized by a complex C-nor-D-homosteroidal skeleton, which is typical of jervane-type alkaloids. It is the 3-O- β -D-glucoside of jervine. The chemical structure and key identifiers of **pseudojervine** are presented below.

Chemical Structure:

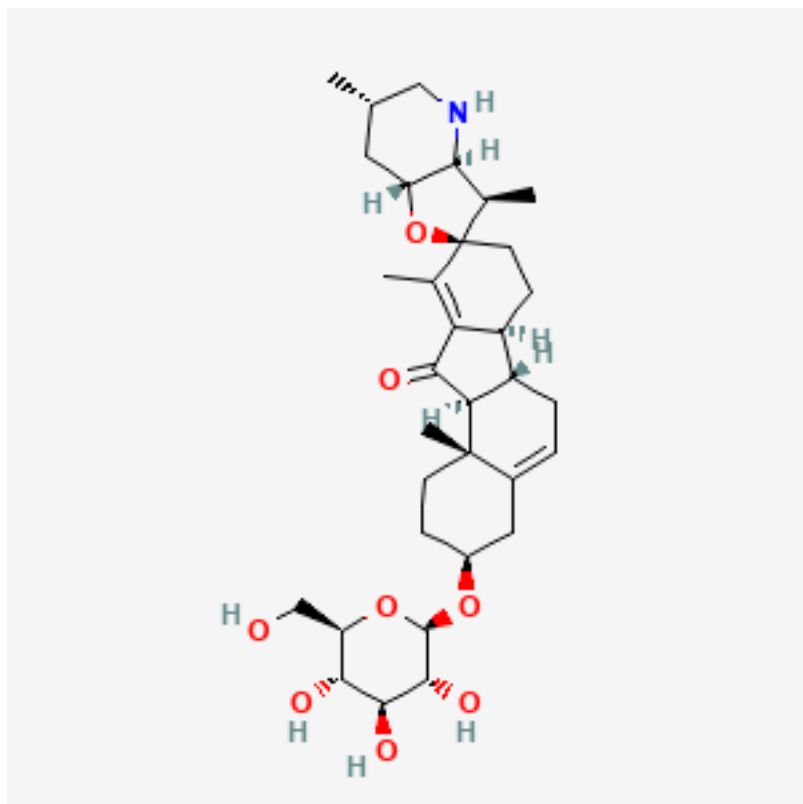


Image Source: PubChem CID 16398499

Table 1: Chemical Identifiers and Physicochemical Properties of **Pseudojervine**

Property	Value	Reference(s)
IUPAC Name	(3S,3'R,3'aS,6'S,6aS,6bS,7'aR,9R,11aS,11bR)-3',6',10,11b-tetramethyl-3-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyspiro[1,2,3,4,6,6a,6b,7,8,11a-decahydrobenzo[a]fluorene-9,2'-3a,4,5,6,7,7a-hexahydro-3H-furo[3,2-b]pyridine]-11-one	[1]
Synonyms	Jervin-3-glucoside, O-beta-D-Glucopyranosyljervine, Pseudojervin	[1]
CAS Number	36069-05-3	[1]
Molecular Formula	C ₃₃ H ₄₉ NO ₈	[1]
Molecular Weight	587.75 g/mol	[1]
Appearance	White crystalline powder	[2]
Melting Point	300-301 °C (decomposes)	[3]
Solubility	Soluble in DMSO, chloroform, benzene; slightly soluble in methanol, ethanol; almost insoluble in ether.[2][3][4]	

Biological Activities and Mechanisms of Action

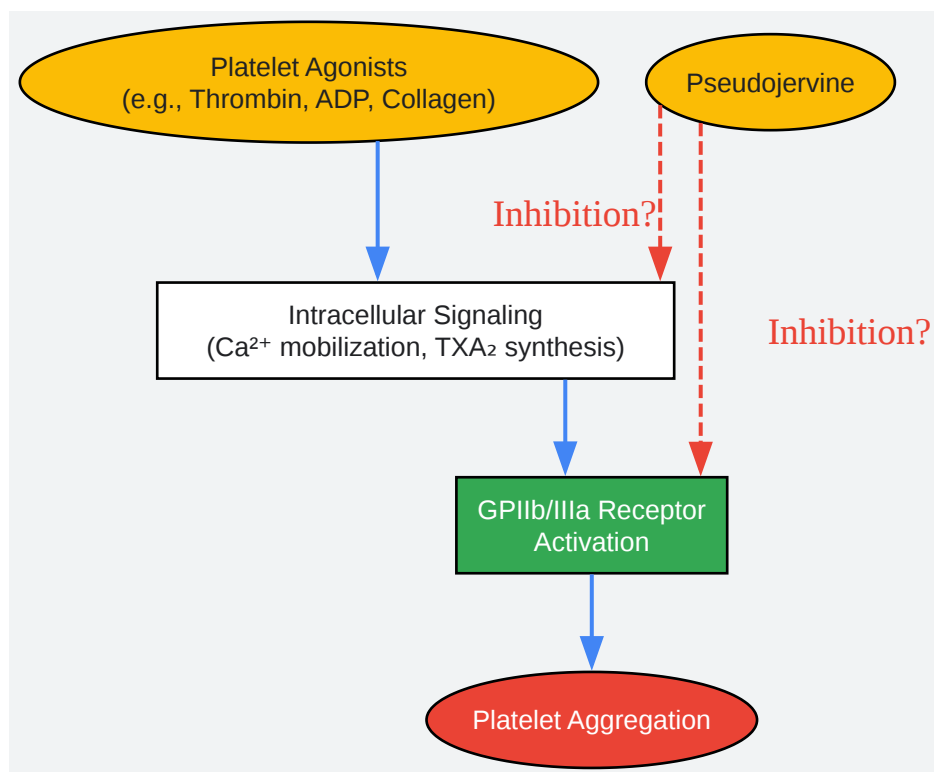
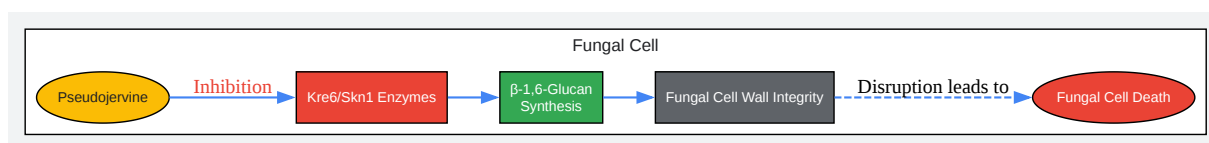
Pseudojervine, along with other Veratrum alkaloids, exhibits a range of biological activities. The most well-documented of these are its antifungal and antiplatelet effects. Additionally, its structural similarity to cyclopamine and jervine, known inhibitors of the Hedgehog signaling pathway, suggests potential applications in cancer therapy.

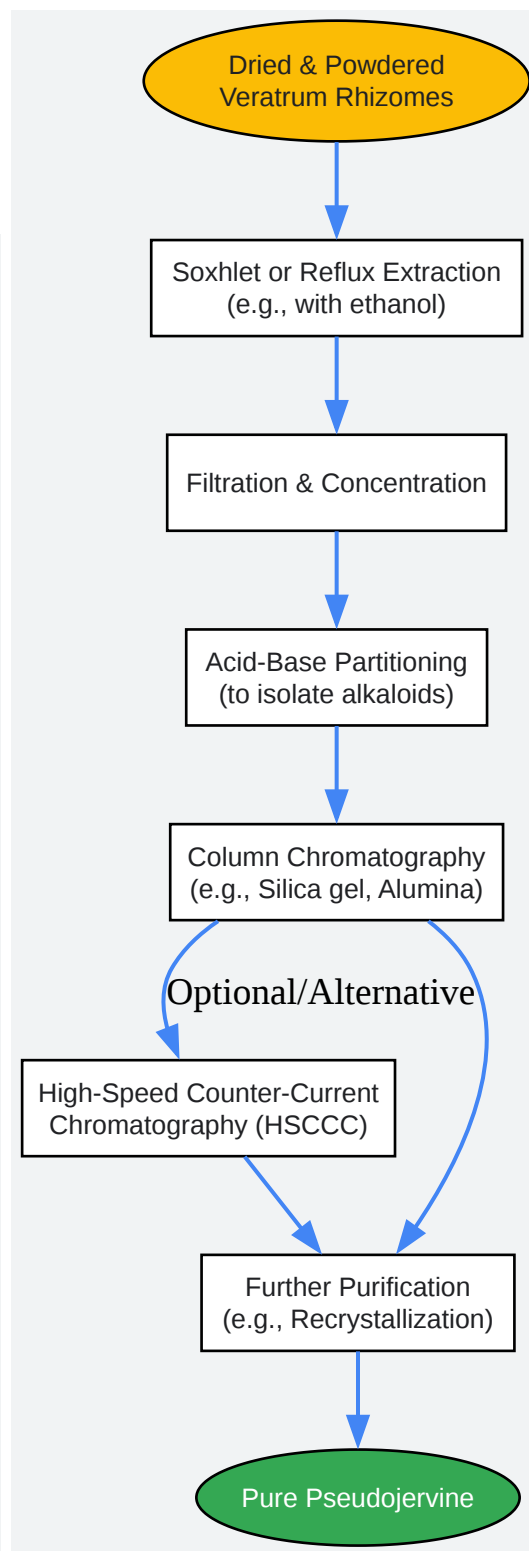
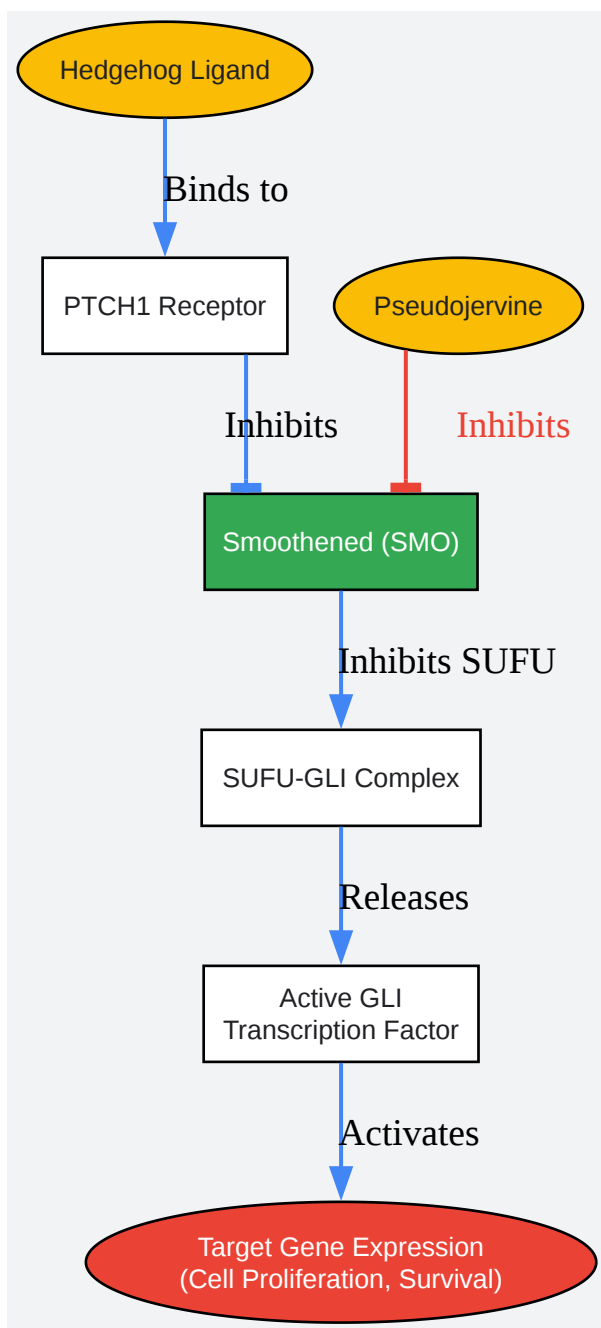
Antifungal Activity

Pseudojervine has demonstrated notable antifungal properties. Its mechanism of action is believed to be analogous to that of jervine, which involves the inhibition of fungal cell wall biosynthesis.[5][6]

Mechanism of Action: Inhibition of β -1,6-Glucan Biosynthesis

The fungal cell wall is a crucial structure for maintaining cell integrity and is a prime target for antifungal drugs. **Pseudojervine** is thought to disrupt the synthesis of β -1,6-glucan, a key component of the cell wall in many pathogenic fungi.[5] This inhibition is mediated through the targeting of the enzymes Kre6 and Skn1, which are integral to the β -1,6-glucan biosynthesis pathway.[5][6] Disruption of this pathway leads to a weakened cell wall, rendering the fungus susceptible to osmotic stress and ultimately leading to cell death.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Pseudojervine: Chemical Structure, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679820#pseudojervine-chemical-structure-and-properties>]

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